

In-Depth Technical Guide: Safety and Handling of 3-Amino-4-pyrazolecarbonitrile

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Compound of Interest

Compound Name: 3-Amino-4-pyrazolecarbonitrile

Cat. No.: B176504

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive safety and handling information for **3-Amino-4-pyrazolecarbonitrile** (CAS No. 16617-46-2), a key intermediate in the synthesis of various pharmaceutical compounds. This document outlines its chemical and physical properties, potential hazards, safe handling procedures, experimental protocols, and its role as a building block in the development of drugs such as Zaleplon and Ibrutinib.

Chemical and Physical Properties

3-Amino-4-pyrazolecarbonitrile is a solid, typically appearing as an amber, tan, or white to light yellow crystalline powder[1][2][3]. It is sparingly soluble in water but shows greater solubility in polar aprotic solvents like DMF and alcoholic organic solvents[2][3].

Property	Value	Reference
Molecular Formula	C4H4N4	[4]
Molecular Weight	108.10 g/mol	[2][4]
Melting Point	172 - 176 °C (341.6 - 348.8 °F)	[1][2]
Boiling Point	Approximately 476.4°C	[2]
Appearance	Amber, Tan, or White to light yellow crystalline powder	[1][2][3]
Solubility	Sparingly soluble in water; more soluble in polar aprotic solvents (e.g., DMF) and alcoholic organic solvents.	[2][3]

Hazard Identification and Safety Precautions

3-Amino-4-pyrazolecarbonitrile is classified as a hazardous substance and requires careful handling to minimize exposure risks.

GHS Hazard Classification:

- Acute Toxicity, Oral: Category 4 (Harmful if swallowed)[1]
- Acute Toxicity, Dermal: Category 4 (Harmful in contact with skin)[1]
- Acute Toxicity, Inhalation: Category 4 (Harmful if inhaled)[1]
- Skin Corrosion/Irritation: Category 2 (Causes skin irritation)[4]
- Serious Eye Damage/Eye Irritation: Category 2A (Causes serious eye irritation)[1][4]

Precautionary Statements:

- Prevention: Wash hands and any exposed skin thoroughly after handling. Do not eat, drink, or smoke when using this product. Wear protective gloves, protective clothing, eye

protection, and face protection. Avoid breathing dust, fume, gas, mist, vapors, or spray. Use only outdoors or in a well-ventilated area.[1][4]

- Response: In case of skin or eye contact, rinse immediately and thoroughly with water. If inhaled, move to fresh air. If swallowed, rinse mouth. Seek medical attention if you feel unwell or if irritation persists.[1][4]
- Storage: Keep the container tightly closed and store in a dry, cool, and well-ventilated place.[1]
- Disposal: Dispose of contents and container to an approved waste disposal plant.[1]

Experimental Protocols

General Handling and Personal Protective Equipment (PPE)

Due to its hazardous nature, strict adherence to safety protocols is mandatory when working with **3-Amino-4-pyrazolecarbonitrile**.

- Engineering Controls: Work in a well-ventilated area, preferably in a chemical fume hood, to minimize inhalation of dust.[4] Ensure that an eyewash station and safety shower are readily accessible.[4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or a face shield as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
 - Hand Protection: Wear appropriate chemical-resistant gloves.[4]
 - Skin and Body Protection: Wear a lab coat and other protective clothing to prevent skin contact.[4]
 - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator.[4]

Synthesis of 3-Amino-4-pyrazolecarbonitrile

A general procedure for the synthesis of **3-Amino-4-pyrazolecarbonitrile** from 2-(ethoxymethylene)malononitrile is as follows:

- Slowly add hydrazine hydrate (0.156 mol) dropwise to a solution of 2-(ethoxymethylene)malononitrile (0.070 mol) in ethanol.
- Heat the reaction mixture on a steam bath for 30 minutes. A white precipitate will gradually form.
- Transfer the reaction mixture to a refrigerator and leave it overnight to allow for complete crystallization.
- Collect the white solid product by filtration.
- Wash the collected solid with a small amount of pre-cooled ethanol.
- The final product is **3-Amino-4-pyrazolecarbonitrile**.[\[3\]](#)

Preparation of Solutions

Given its solubility profile, polar aprotic solvents such as DMF or alcoholic organic solvents are recommended for preparing solutions of **3-Amino-4-pyrazolecarbonitrile**.

- Under a chemical fume hood, accurately weigh the desired amount of **3-Amino-4-pyrazolecarbonitrile** powder.
- Slowly add the powder to the chosen solvent in an appropriate container, stirring continuously to aid dissolution.
- If necessary, gentle heating may be applied to facilitate dissolution, but be mindful of the solvent's flashpoint and the compound's stability.
- Store the prepared solution in a tightly sealed container, protected from light, and at the recommended temperature (e.g., -20°C for one month or -80°C for six months for solutions in solvent).[\[4\]](#)

Waste Disposal

All waste containing **3-Amino-4-pyrazolecarbonitrile** must be treated as hazardous waste.

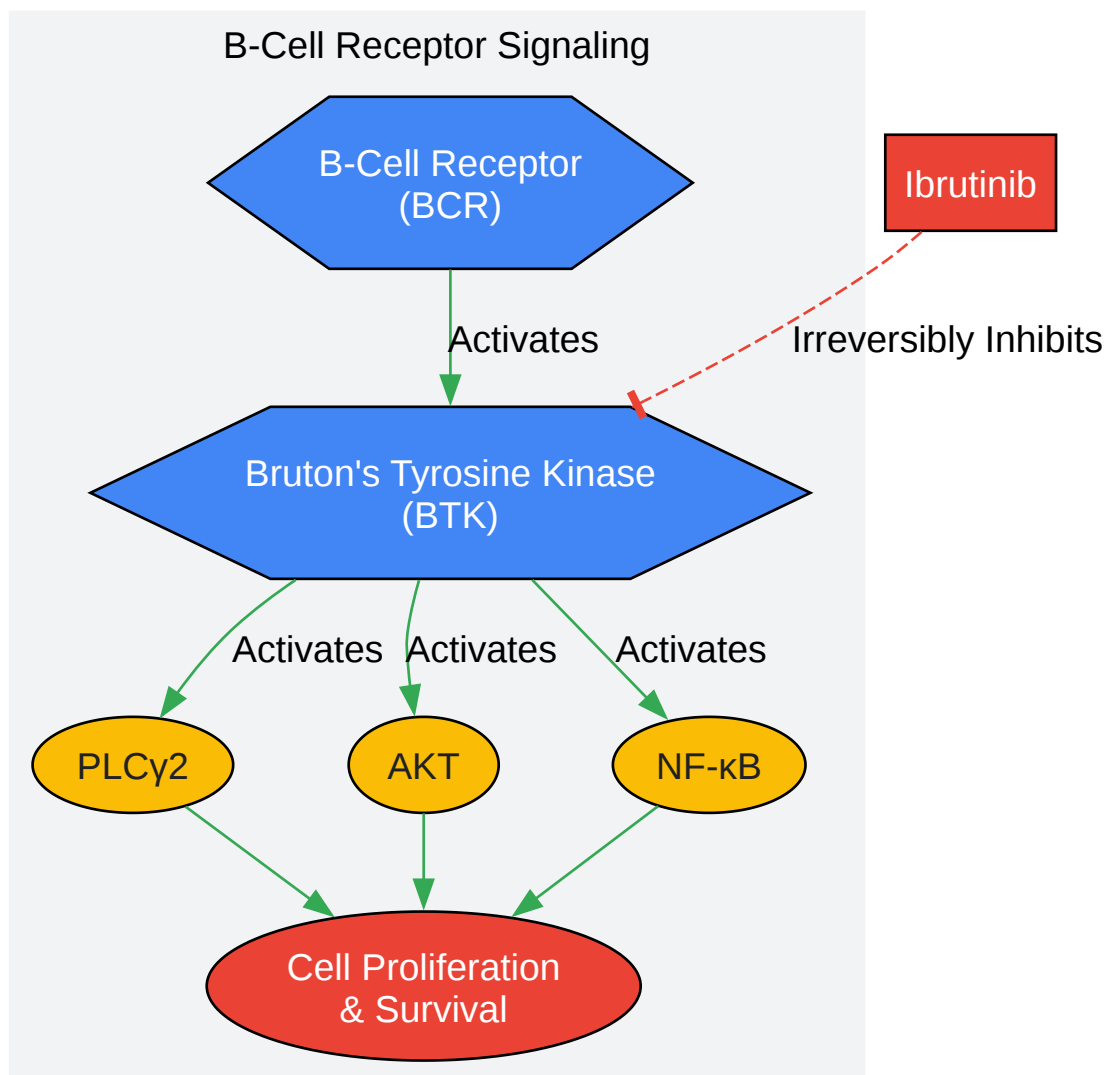
- Solid Waste: Collect solid waste in a clearly labeled, sealed container.
- Liquid Waste: Collect liquid waste in a separate, labeled, and sealed container.
- Disposal: Dispose of all waste through an approved hazardous waste disposal facility, following all local, state, and federal regulations.[\[1\]](#)

Role in Drug Development and Associated Signaling Pathways

3-Amino-4-pyrazolecarbonitrile serves as a crucial building block in the synthesis of several pharmaceutical agents, including the hypnotic drug Zaleplon and the anti-cancer drug Ibrutinib.[\[3\]](#)

Zaleplon and the GABA-A Receptor Signaling Pathway

Zaleplon is a non-benzodiazepine hypnotic used for the short-term treatment of insomnia.[\[5\]](#) Its mechanism of action involves modulating the gamma-aminobutyric acid (GABA) type A receptor complex, the primary inhibitory neurotransmitter system in the brain.[\[5\]\[6\]](#) Zaleplon binds selectively to the alpha-1 subunit of the GABA-A receptor, enhancing the receptor's affinity for GABA.[\[6\]](#) This leads to an increased influx of chloride ions, hyperpolarization of the neuron, and a sedative effect.[\[6\]](#)



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